

Summary of HPLC Methods for Norfloxacin Analysis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Norfloxacin

CAS No.: 70458-96-7

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Method Feature	Stability-Indicating Method [1] [2]	Bioanalysis & Bioequivalence Method [3]	Combination Drug Analysis (Norfloxacin/Tylosin) [4]
Analytical Column	Phenomenex ODS C18 (250 x 4.6 mm, 5 µm) [1]	C18 column (e.g., Shim-Pak ODS, 250 x 4.6 mm, 5 µm) [3]	C18 column (e.g., Shimpack ODS, 250 x 4.6 mm) [4]
Mobile Phase	20 mM Ammonium Formate : Acetonitrile (70:30), pH 4.0 [1]	Methanol : Buffer (0.05M Na ₂ HOP ₄ , pH 3.5) : Acetonitrile (30:30:40) [3]	Methanol : Acetonitrile (50:50, v/v) [4]
Detection	UV, 280 nm [1]	UV, 280 nm [3]	UV, 279 nm [4]
Flow Rate	1.0 mL/min [1]	1.0 mL/min [3]	1.0 mL/min [4]
Injection Volume	Not Specified	20 µL [3]	20 µL [4]
Linearity Range	10 - 150 µg/mL [1]	30 - 200 ng/mL (in plasma) [3]	Varies by tissue (for norfloxacin) [4]
Runtime	< 10 minutes [1]	Not Specified	~10 minutes [4]

Method Feature	Stability-Indicating Method [1] [2]	Bioanalysis & Bioequivalence Method [3]	Combination Drug Analysis (Norfloxacin/Tylosin) [4]
Key Application	Forced degradation studies; tablet analysis [1]	Pharmacokinetic and bioequivalence studies in human plasma [3]	Residue analysis in broiler chicken tissues (liver, kidney, muscle) [4]

Detailed Experimental Protocols

Protocol 1: Stability-Indicating Method for Tablets

This method is validated per ICH guidelines and is suitable for stability studies and analyzing **norfloxacin** in the presence of its degradation products [1].

- **Sample Preparation:**

- For standard stock solution, accurately weigh about 10 mg of **norfloxacin** reference standard.
- Transfer to a 10 mL volumetric flask, dissolve, and dilute to volume with the mobile phase to obtain a 1 mg/mL stock solution.
- For tablet assay, powder and weigh a portion of tablet powder equivalent to 10 mg of **norfloxacin**.
- Transfer to a 10 mL volumetric flask, add about 7 mL of mobile phase, and sonicate for 10-15 minutes with shaking.
- Cool, dilute to volume with the mobile phase, and filter through a 0.45- μ m membrane filter.

- **Chromatographic Conditions:**

- **Column:** Phenomenex ODS C18 (250 x 4.6 mm, 5 μ m) or equivalent [1].
- **Mobile Phase:** Prepare 20 mM ammonium formate buffer. Adjust the pH to 4.0 with formic acid. Mix this buffer with acetonitrile in a 70:30 ratio [1].
- **Detection:** UV at 280 nm [1].
- **Flow Rate:** 1.0 mL/min [1].
- **Injection Volume:** As per system suitability (e.g., 10-20 μ L).
- **Analysis:** Run in isocratic mode. The typical retention time for **norfloxacin** should be less than 10 minutes [1].

- **Method Validation:**

- **Specificity:** Demonstrate by subjecting the drug to stress conditions (acid, base, oxidation, heat, light). The method should resolve the drug peak from degradation products [1].
- **Linearity:** Prepare standard solutions from 10 to 150 µg/mL. The correlation coefficient (R^2) should be not less than 0.999 [1].
- **Accuracy:** Perform recovery studies at three levels (e.g., 80%, 100%, 120%) by spiking a pre-analyzed sample with known amounts of standard. Recovery should be close to 100% [1].
- **Precision:** Determine both repeatability (intra-day) and intermediate precision (inter-day). The relative standard deviation (RSD) should generally be less than 2% [1].
- **Robustness:** Evaluate the influence of small, deliberate variations in pH (± 0.1), flow rate (± 0.1 mL/min), and mobile phase composition ($\pm 2\%$) [1].
- **Sensitivity:** The method's LOD and LOQ were reported as 0.35 µg/mL and 1.16 µg/mL, respectively [1].

Protocol 2: Bioanalysis Method for Human Plasma

This method uses protein precipitation for sample cleanup and is designed for high sensitivity in pharmacokinetic studies [3].

- **Plasma Sample Preparation:**

- Pipette 250 µL of plasma sample into a 2 mL polypropylene vial.
- Add 50 µL of internal standard (Ciprofloxacin, 4000 ng/mL) [3].
- Add 1 mL of a mixture of acetic acid and acetonitrile (exact ratio can be optimized) for protein precipitation [3].
- Vortex mix for 1 minute, then centrifuge at 3000-4000 x g for 5-10 minutes.
- Transfer the supernatant to a clean glass vial and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dry residue with 250 µL of the mobile phase.
- Transfer to an HPLC vial and inject 20 µL. **Note:** Protect all solutions and vials from light by wrapping in aluminum foil due to the photosensitivity of **norfloxacin** [3].

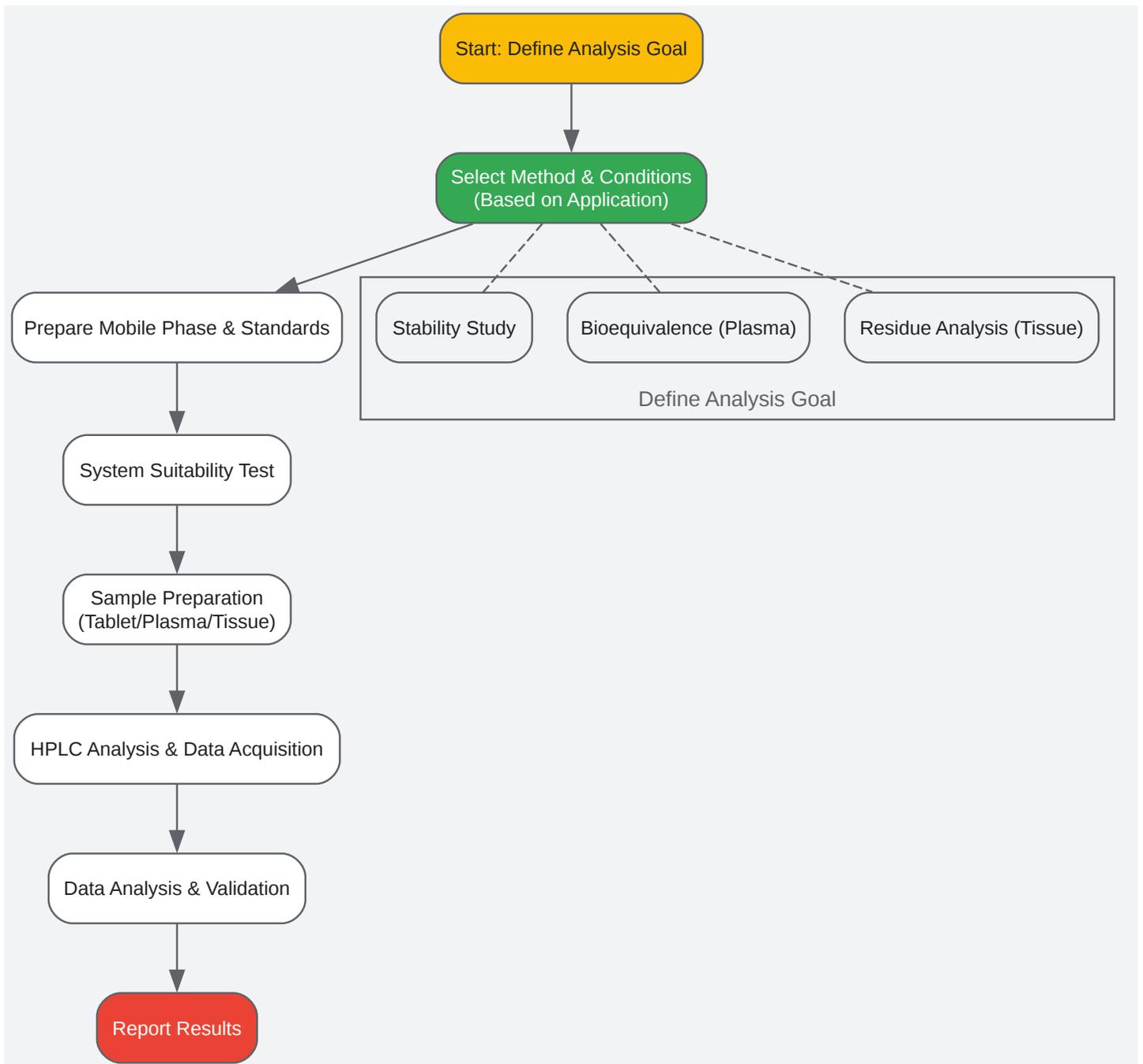
- **Chromatographic Conditions:**

- **Column:** C18 column (250 x 4.6 mm, 5 µm) [3].
- **Mobile Phase:** Methanol : 0.05 M Disodium hydrogen phosphate buffer (pH adjusted to 3.5 with o-phosphoric acid) : Acetonitrile (30:30:40, v/v) [3].
- **Detection:** UV at 280 nm [3].

- **Flow Rate:** 1.0 mL/min [3].
- **Injection Volume:** 20 μ L [3].
- **Method Validation for Bioanalysis:**
 - A calibration curve in the range of **30 - 200 ng/mL** should be constructed in plasma [3].
 - The **LOD** for this method was found to be as low as **15 ng/mL**, demonstrating high sensitivity [3].
 - Accuracy and precision should be assessed using quality control (QC) samples at low, medium, and high concentrations within the calibration range [3].

Application Workflow

The following diagram illustrates the logical workflow for developing and applying an HPLC method for **norfloxacin** analysis, from setup to data interpretation.



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Key Considerations for Method Development

- **Detection Mode Selection:** While **UV detection at 280 nm** is robust and commonly used [1] [3], **fluorescence detection** can offer superior sensitivity and selectivity, especially for complex biological matrices, by minimizing interference from degradation products [2].
- **Stability-Indicating Property:** A core aspect of method development for drug substances is demonstrating that the method can accurately quantify the active ingredient in the presence of its degradation products. This requires **forced degradation studies** under stress conditions like acid, base, oxidation, heat, and light [1]. **Norfloxacin** is known to be **photosensitive**, forming degradates like ethylenediamine upon prolonged exposure to light [5].
- **Sample Preparation for Complex Matrices:** The choice of sample cleanup is critical.
 - For **tablets**, simple dissolution and filtration often suffice [1].
 - For **biological fluids (plasma)**, protein precipitation with organic solvents like acetonitrile is effective [3].
 - For **tissue samples (liver, kidney, muscle)**, a more extensive process involving homogenization, solvent extraction, and multiple centrifugation and filtration steps is necessary to obtain a clean sample for injection [4].

Future Research Directions

The field of analytical chemistry is continuously evolving. While the methods described here are well-established, you may want to explore:

- **UPLC/UHPLC Methods:** Developing faster, high-resolution methods using ultra-performance liquid chromatography.
- **Green Solvent Alternatives:** Investigating more environmentally friendly solvents for the mobile phase without compromising performance.
- **Advanced Detection:** Coupling HPLC with Mass Spectrometry (LC-MS/MS) for unparalleled specificity and sensitivity in complex studies.

I hope these detailed application notes and protocols provide a solid foundation for your work on **norfloxacin** analysis. Should you require further specifics on a particular application, feel free to ask.

Reference List

- **Validation of a high-performance liquid chromatographic method for the determination of norfloxacin and its application to stability studies.** *ScienceDirect*. Discusses HPLC method validation and photo-stability study of **norfloxacin** in solid dosage forms [5].

- **Development and validation of simple colorimetric methods for the determination of norfloxacin in formulations and biological samples.** *PMC*. Describes spectrophotometric methods as alternatives to HPLC [6].
- **Validation method for determining the concentration of norfloxacin-tylosin in broiler chicken tissues using HPLC.** *PMC*. Details an HPLC method for analyzing **norfloxacin** in combination with another antibiotic in tissue matrices [4].
- **Stability Indicating RP-HPLC Method Development and Validation of Norfloxacin.** *Academia.edu*. Provides a comprehensive method for stability-indicating assay and forced degradation studies as per ICH guidelines [1].
- **Quantitative Analysis of Norfloxacin in β -Cyclodextrin Inclusion Complexes-Development and Validation of a Stability-indicating HPLC Method.** *PubMed*. Develops an HPLC method with fluorescence detection for analyzing **norfloxacin** in inclusion complexes [2].
- **Bioequivalence of Norfloxacin by HPLC-UV Method.** *SciELO*. Outlines a sensitive HPLC-UV method for bioequivalence studies in human plasma [3].

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References

1. (PDF) Stability Indicating RP- HPLC and... Method Development [academia.edu]
2. Quantitative Analysis of Norfloxacin in β -Cyclodextrin ... [pubmed.ncbi.nlm.nih.gov]
3. BIOEQUIVALENCE OF NORFLOXACIN BY HPLC-UV ... [scielo.cl]
4. Validation method for determining the concentration of ... [pmc.ncbi.nlm.nih.gov]
5. Validation of a high-performance liquid chromatographic ... [sciencedirect.com]
6. Development and validation of simple colorimetric methods ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Summary of HPLC Methods for Norfloxacin Analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537504#hplc-method-development-norfloxacin-analysis>]

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